

Operational Guide: 2-Bromo-3-iodobenzaldehyde Disposal

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Compound of Interest

Compound Name: 2-Bromo-3-iodobenzaldehyde

CAS No.: 1261850-39-8

Cat. No.: B2675353

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Part 1: Executive Summary & Immediate Action

Chemical Identity: **2-Bromo-3-iodobenzaldehyde** CAS: 261903-03-1 Physical State: Yellow Solid Core Hazard: Halogenated Organic / Irritant (Skin, Eye, Respiratory)[1][2][3][4][5]

IMMEDIATE SPILL RESPONSE (Quick Card)

- Small Spill (< 5g): Isolate area.[1][4] Wear nitrile gloves and safety goggles.[1][4] Sweep up carefully to avoid dust generation.[1][3][4][6] Place in a solid hazardous waste container.
- Large Spill (> 5g): Evacuate immediate area. Don N95 or P100 respirator if dust is visible.[1][4] Use a dustpan and brush dedicated for hazardous waste.[1][4]
- Skin Contact: Wash with soap and water for 15 minutes.[1][4]
- Eye Contact: Rinse with water for 15 minutes; seek medical attention immediately.[1][4][6]

Part 2: Chemical Profile & Waste Classification

Effective disposal requires understanding the molecule's stability and regulatory profile.[1][4] This compound contains two heavy halogens (Bromine and Iodine) on an aromatic ring, classifying it strictly as Halogenated Organic Waste.[1][2][4]

Physicochemical Properties Relevant to Disposal

Property	Data	Operational Implication
Molecular Formula	C ₇ H ₄ BrIO	High halogen content requires incineration with scrubbers (to capture HBr/HI).[1][4]
Molecular Weight	310.91 g/mol	Heavy vapor density; dust settles quickly but persists.[1][4]
Reactivity	Light/Air Sensitive	Store waste in opaque or amber containers; keep tightly sealed.[1][4]
Combustibility	Combustible	Can be incinerated, but releases toxic acid gases (HBr, HI).[1][2]

Regulatory Classification (RCRA/EPA)

While **2-Bromo-3-iodobenzaldehyde** is not explicitly P-listed or U-listed under 40 CFR 261.33, it must be managed as Hazardous Waste due to its toxicity and halogen content.[1][2][4]

- Waste Stream: Halogenated Organic Solids (or Liquids if dissolved).[1][4]
- EPA Waste Codes (Typical): D001 (if ignitable/mixed with solvents), or generic "Halogenated Organic" profile codes used by waste vendors (e.g., Clean Harbors, Veolia).[1][2]

Part 3: Step-by-Step Disposal Protocols

Protocol A: Disposal of Pure Solid Reagent (Expired or Excess)

Do not dissolve solid waste unless required by your facility's specific EHS guidelines.[1][4]

Keeping it solid minimizes waste volume.[1][4]

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar.[1][4]
- Labeling: Affix a hazardous waste label.
 - Primary Constituent: **2-Bromo-3-iodobenzaldehyde**.[1][4]

- Hazard Checkbox: Toxic, Irritant.[1][2][4]
- Stream Tag: "Halogenated Solid." [1][4]
- Transfer:
 - Work inside a chemical fume hood.[1][4][7]
 - Transfer the solid directly into the waste container.[4]
 - Wipe the exterior of the original bottle with a solvent-dampened tissue (acetone or DCM) and place the tissue in the solid waste.[1]
- Sealing: Screw the lid tight. Do not leave a funnel in the bottle.

Protocol B: Disposal of Reaction Mixtures (Liquid Waste)

If the reagent is dissolved in a solvent (e.g., Dichloromethane, THF, Ethyl Acetate).[1][2]

- Segregation: Determine the solvent type.
 - If solvent is Halogenated (DCM, Chloroform): Pour into the Halogenated Waste carboy (Red Can).
 - If solvent is Non-Halogenated (Acetone, Ethyl Acetate):[1][2][8]CRITICAL EXCEPTION. Because the solute (**2-Bromo-3-iodobenzaldehyde**) is heavily halogenated, the entire mixture should ideally be treated as Halogenated Waste to prevent contamination of fuel-blending streams used for non-halogenated solvents.[1][2][4]
- Compatibility Check: Ensure no strong oxidizers (e.g., Hydrogen Peroxide, Nitric Acid) are present in the waste container.[1][2][4] Aldehydes can react exothermically with strong oxidizers.[1][4]
- Pouring: Use a funnel in a fume hood. Close the carboy immediately after use.

Protocol C: Contaminated Debris (Gloves, Weigh Boats, Paper)[1][2]

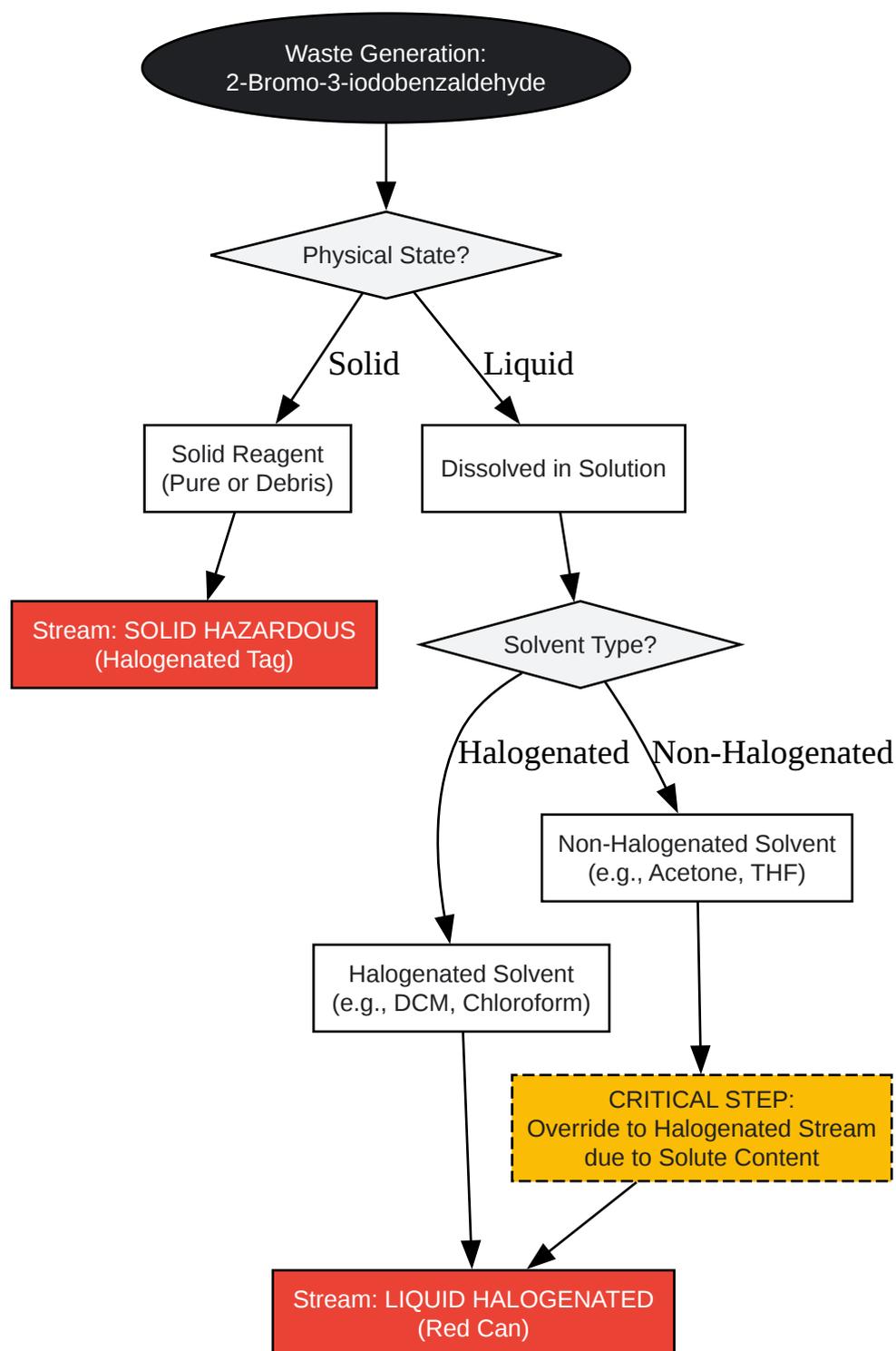
- Collection: Collect all disposable items contaminated with the yellow solid.[1][4]

- Bagging: Place in a clear heavy-duty polyethylene bag (minimum 4 mil thickness).
- Tagging: Label as "Solid Hazardous Waste (Debris) - Halogenated Contamination."
- Disposal: Place in the laboratory's solid hazardous waste drum.

Part 4: Visualizing the Workflow

Diagram 1: Waste Segregation Decision Tree

This logic ensures the compound is routed to the correct incineration stream, preventing regulatory fines and equipment damage at the disposal facility.[2]

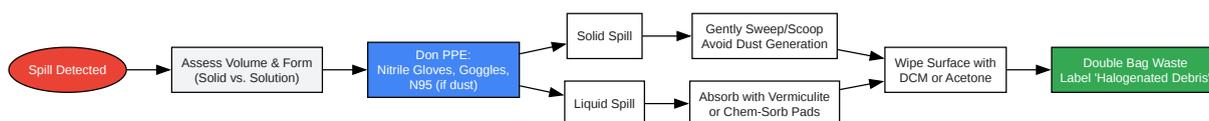


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Caption: Logic flow for segregating **2-Bromo-3-iodobenzaldehyde** waste. Note the critical override for non-halogenated solvents containing this halogenated solute.

Diagram 2: Spill Response Workflow

A systematic approach to handling accidental release in the laboratory.



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Caption: Operational workflow for containing and cleaning spills of **2-Bromo-3-iodobenzaldehyde**.

Part 5: References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 44828499, 2-Bromo-4-iodobenzaldehyde. (Note: Isomer properties are analogous for handling).^{[1][4]} Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency. Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261.^{[1][4]} Retrieved from [[Link](#)]^{[1][2][4]}

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- To cite this document: BenchChem. [Operational Guide: 2-Bromo-3-iodobenzaldehyde Disposal]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2675353#2-bromo-3-iodobenzaldehyde-proper-disposal-procedures>]

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